

An In-depth Technical Guide to the Solubility of 3-Chlorogentisyl Alcohol

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Compound of Interest

Compound Name: 3-Chlorogentisyl alcohol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility characteristics of **3-Chlorogentisyl alcohol** (CAS No: 32744-80-2), a microbial metabolite with recognized antibacterial and potential anticancer activities. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and application of this compound, particularly in the fields of pharmacology and drug development.

Core Focus: Solubility Profile

Understanding the solubility of **3-Chlorogentisyl alcohol** is critical for a wide range of experimental and developmental applications, from in vitro assays to formulation development. This guide consolidates the currently available public data on its solubility in various common laboratory solvents.

Quantitative Solubility Data

The following table summarizes the known quantitative and semi-quantitative solubility data for **3-Chlorogentisyl alcohol**. It is important to note that publicly available, precise solubility data

across a wide range of solvents and temperatures is limited. The information presented here is compiled from manufacturer datasheets.

Solvent	Chemical Formula	Solubility Range (mg/mL)	Remarks
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	1 - 10	Sparingly Soluble[1]
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	100	Requires sonication for dissolution[2]
Ethanol	C ₂ H ₅ OH	1 - 10	Sparingly Soluble[1]
Phosphate-Buffered Saline (PBS, pH 7.2)	-	1 - 10	Sparingly Soluble[1]

Note: The term "sparingly soluble" generally indicates a solubility range of 1-10 mg/mL. The higher reported solubility in DMSO with ultrasonic assistance suggests that kinetic factors may play a significant role in the dissolution of this compound.

Experimental Protocols for Solubility Determination

For researchers seeking to generate more precise solubility data for **3-Chlorogentisyl alcohol** in specific solvent systems, the following general experimental protocols for the determination of organic compound solubility can be adapted.

Visual Saturation Method

This is a straightforward method for initial qualitative or semi-quantitative solubility assessment.

Materials:

- **3-Chlorogentisyl alcohol**
- Selected solvents (e.g., water, ethanol, acetone, etc.)
- Small test tubes or vials

- Vortex mixer
- Analytical balance

Procedure:

- Weigh a precise amount of **3-Chlorogentisyl alcohol** (e.g., 1 mg) and place it into a test tube.
- Add a small, measured volume of the chosen solvent (e.g., 0.1 mL).
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes).
- Visually inspect the solution for any undissolved solid.
- If the solid has completely dissolved, incrementally add more of the solute until a saturated solution (where solid material remains undissolved) is achieved.
- The solubility can then be expressed as the mass of solute dissolved in the final volume of solvent.

Gravimetric Method

This method provides more accurate quantitative solubility data.

Materials:

- **3-Chlorogentisyl alcohol**
- Selected solvents
- Thermostatically controlled shaker or water bath
- Centrifuge
- Analytical balance
- Evaporating dish

Procedure:

- Prepare a supersaturated solution of **3-Chlorogentisyl alcohol** in the chosen solvent by adding an excess amount of the compound to a known volume of the solvent.
- Equilibrate the solution at a constant temperature using a thermostatically controlled shaker or water bath for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to separate the undissolved solid from the saturated solution.
- Carefully transfer a known volume of the clear supernatant to a pre-weighed evaporating dish.
- Evaporate the solvent from the dish under controlled conditions (e.g., in a fume hood or under vacuum).
- Once the solvent is completely removed, weigh the evaporating dish containing the dried solute.
- The solubility is calculated by determining the mass of the dissolved solid in the known volume of the aliquot taken.

Visualization of Experimental Workflow

The following diagram illustrates a general workflow for determining the solubility of a compound like **3-Chlorogentisyl alcohol**.



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Caption: General workflow for gravimetric solubility determination.

This guide provides a foundational understanding of the solubility of **3-Chlorogentisyl alcohol** based on available data. For specific research and development needs, it is highly

recommended that solubility is determined empirically using the appropriate methodologies outlined above.

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References

- [1. caymanchem.com](https://www.caymanchem.com) [caymanchem.com]
- [2. file.medchemexpress.com](https://www.file.medchemexpress.com) [file.medchemexpress.com]
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